

Application Notes and Protocols: Carboxymethyl Chitosan in Cosmetic and Personal Care Formulations

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Carboxymethyl chitosan

CAS No.: 61240-62-8

Cat. No.: B15610702

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Carboxymethyl chitosan (CMCS) is a water-soluble derivative of chitosan, a natural biopolymer derived from chitin. Its enhanced solubility in a wider pH range compared to native chitosan, coupled with its unique biological properties, makes it an increasingly popular ingredient in the cosmetic and personal care industry.^{[1][2]} CMCS is valued for its moisturizing, antimicrobial, antioxidant, and film-forming capabilities, offering a multifunctional and biocompatible option for a variety of formulations.^{[1][3]} These application notes provide detailed protocols and quantitative data for researchers and formulators looking to incorporate **carboxymethyl chitosan** into their products.

Key Applications and Properties

Carboxymethyl chitosan offers a range of benefits in cosmetic and personal care formulations:

- **Moisturizing and Hydration:** CMCS possesses strong water absorption and retention properties, forming a protective film on the skin's surface that reduces transepidermal water loss (TEWL).[3][4] Its moisturizing effect is comparable to that of hyaluronic acid.
- **Antimicrobial and Anti-inflammatory:** It exhibits inhibitory effects against various bacteria and fungi, making it suitable for products targeting acne-prone and sensitive skin.[5][6] It can also modulate the inflammatory response in the skin.[7]
- **Antioxidant and Anti-aging:** CMCS can scavenge free radicals, helping to protect the skin from oxidative stress and the signs of aging.[3] It has been shown to promote the proliferation of fibroblasts and the secretion of collagen, which are crucial for maintaining skin elasticity and reducing wrinkles.[4]
- **Emulsion Stabilization and Texture Enhancement:** As a rheology modifier, CMCS can improve the stability and texture of cosmetic emulsions, such as creams and lotions.[2][8][9]
- **Film-Forming:** It creates a smooth, breathable film on the skin and hair, which can help to protect against environmental stressors and provide a desirable sensory feel.[10]
- **Oral Care:** In products like toothpaste and mouthwash, CMCS can act as an anti-plaque agent.

Quantitative Data Summary

The following tables summarize key quantitative data related to the performance of **carboxymethyl chitosan** in various cosmetic applications.

Table 1: Moisturizing and Barrier Function Enhancement

Parameter	Formulation Detail	Result	Reference
Skin Hydration	0.5% High Molecular Weight CMCS on pig skin	Significant increase in skin hydration compared to untreated control, distilled water, and propylene glycol.[3]	[3]
Transepidermal Water Loss (TEWL)	Formulation with 1.0% and 3.0% Opuntia ficus-indica extract (known for its moisturizing properties, similar to CMCS)	Up to 20.36% reduction in TEWL. [11]	[11]

Table 2: Antimicrobial Efficacy (Minimum Inhibitory Concentration - MIC)

Microorganism	CMCS Type/Concentration	MIC (µg/mL)	Reference
Propionibacterium acnes	Oligochitosan (10 kDa)	32 - 64	[12]
Candida albicans	Carboxymethyl chitosan-coated gauze	Showed a growth inhibition diameter of 0.30 cm.[6]	[6]
Escherichia coli	CMCS-impregnated bacterial cellulose hydrogel (1% CMCS)	Significant reduction in bacterial viability.[5]	[5]
Staphylococcus aureus	CMCS-impregnated bacterial cellulose hydrogel (1% CMCS)	Significant reduction in bacterial viability.[5]	[5]

Table 3: Rheological Properties

Formulation	CMCS Concentration	Viscosity Measurement	Reference
Cosmetic Gel	0.5% CMCS with 2% Hydroxyethylcellulose (HEC)	Showed a significant increase in viscosity compared to a gel with 2% HEC alone.[1][8]	[1][8]
Oil-in-Water Emulsion	0.3% and 0.5% CMCS	Successfully stabilized the emulsion, demonstrating its potential to replace traditional stabilizers like Carbomer.[2][8]	[2][8]

Experimental Protocols

Protocol 1: Evaluation of Skin Moisturizing Efficacy using a Corneometer

Objective: To quantify the skin hydration effect of a cosmetic formulation containing **carboxymethyl chitosan**.

Materials:

- Corneometer® CM 825 (or equivalent)
- Test formulation with a known concentration of CMCS
- Control formulation (without CMCS)
- Human volunteers with dry to normal skin
- Mild, non-moisturizing cleanser
- Controlled environment room (21±1°C, 45±5% relative humidity)

Methodology:

- Subject Recruitment and Acclimatization:
 - Recruit healthy volunteers with no known skin conditions on the test area (typically the volar forearm).
 - Instruct subjects to avoid using any moisturizers on the test areas for at least 24 hours prior to the study.
 - Acclimatize subjects in the controlled environment room for at least 30 minutes before measurements.^[9]
- Baseline Measurement:
 - Define two test areas of approximately 2x2 cm on each forearm.
 - Perform baseline skin hydration measurements on both test areas using the Corneometer. Take at least three readings per area and calculate the average.^[9]
- Product Application:
 - Apply a standardized amount (e.g., 2 mg/cm²) of the test formulation to one test area and the control formulation to the other.
 - Gently rub the formulation into the skin for a defined period (e.g., 30 seconds).
- Post-Application Measurements:
 - Measure skin hydration at predefined time points after application (e.g., 1, 2, 4, 8, and 24 hours).^{[9][13]}
 - Ensure subjects remain in the controlled environment for the duration of the short-term measurements and avoid washing the test areas.
- Data Analysis:

- Calculate the percentage increase in skin hydration from baseline for both the test and control formulations at each time point.
- Statistically compare the results between the test and control groups.

Protocol 2: Determination of Minimum Inhibitory Concentration (MIC)

Objective: To determine the lowest concentration of a cosmetic formulation containing CMCS that inhibits the visible growth of a specific microorganism.

Materials:

- Test formulation containing a known concentration of CMCS
- Control formulation (without CMCS)
- Relevant microbial strains (e.g., *Staphylococcus aureus* ATCC 6538, *Escherichia coli* ATCC 8739, *Propionibacterium acnes* ATCC 6919, *Malassezia furfur* ATCC 14521)
- Appropriate liquid growth medium (e.g., Tryptic Soy Broth for bacteria, Sabouraud Dextrose Broth for yeast)
- Sterile 96-well microtiter plates
- Spectrophotometer
- Incubator

Methodology:

- Inoculum Preparation:
 - Culture the microbial strain overnight in the appropriate broth.
 - Adjust the turbidity of the microbial suspension to a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).

- Dilute the adjusted suspension to achieve a final concentration of approximately 5×10^5 CFU/mL in the test wells.[14]
- Serial Dilution of Test Formulation:
 - Prepare a series of two-fold dilutions of the test and control formulations in the growth medium in the wells of a 96-well plate.
- Inoculation:
 - Add the prepared microbial inoculum to each well containing the diluted formulations.
 - Include a positive control (broth with inoculum, no formulation) and a negative control (broth only).
- Incubation:
 - Incubate the microtiter plate at the optimal temperature for the microorganism (e.g., 37°C for bacteria, 30-32°C for yeast) for 18-24 hours (or longer for slow-growing organisms).[14]
- MIC Determination:
 - After incubation, visually inspect the wells for turbidity (microbial growth).
 - The MIC is the lowest concentration of the formulation that shows no visible growth.[11]

Protocol 3: In Vitro Skin Irritation Test using a 3D Reconstructed Human Epidermis Model

Objective: To assess the skin irritation potential of a cosmetic formulation containing **carboxymethyl chitosan**.

Materials:

- Reconstructed human epidermis tissue model (e.g., EpiDerm™, SkinEthic™ RHE)
- Assay medium provided by the tissue model manufacturer

- Test formulation with a known concentration of CMCS
- Negative control (e.g., sterile phosphate-buffered saline - PBS)
- Positive control (e.g., 5% sodium dodecyl sulfate - SDS)
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)
- Isopropanol
- Plate reader

Methodology:

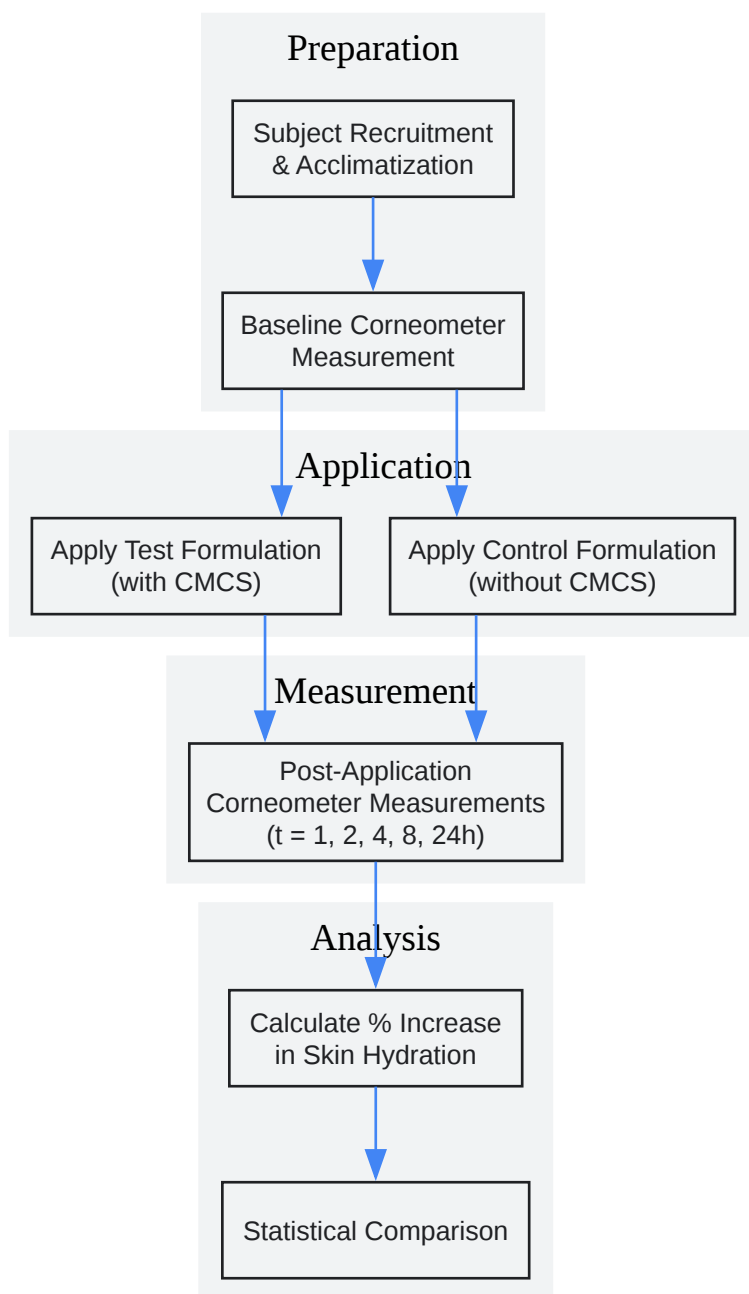
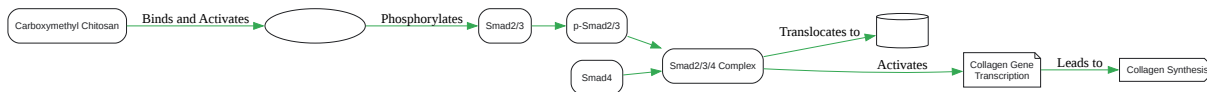
- Tissue Preparation:
 - Pre-incubate the tissue models in the provided assay medium according to the manufacturer's instructions.
- Product Application:
 - Apply a defined amount of the test formulation, negative control, and positive control to the surface of the tissue models.
 - For a leave-on product, the exposure time may be up to 18 hours. For a rinse-off product, a shorter exposure time (e.g., 1 hour) may be appropriate.[\[2\]](#)[\[15\]](#)
- Incubation and Rinsing:
 - Incubate the tissues for the designated exposure time at 37°C in a humidified incubator.
 - After incubation, thoroughly rinse the tissues with PBS to remove the test substance.
- MTT Assay:
 - Transfer the tissues to a new plate containing MTT medium and incubate for approximately 3 hours.
 - During this time, viable cells will reduce the yellow MTT to a purple formazan precipitate.

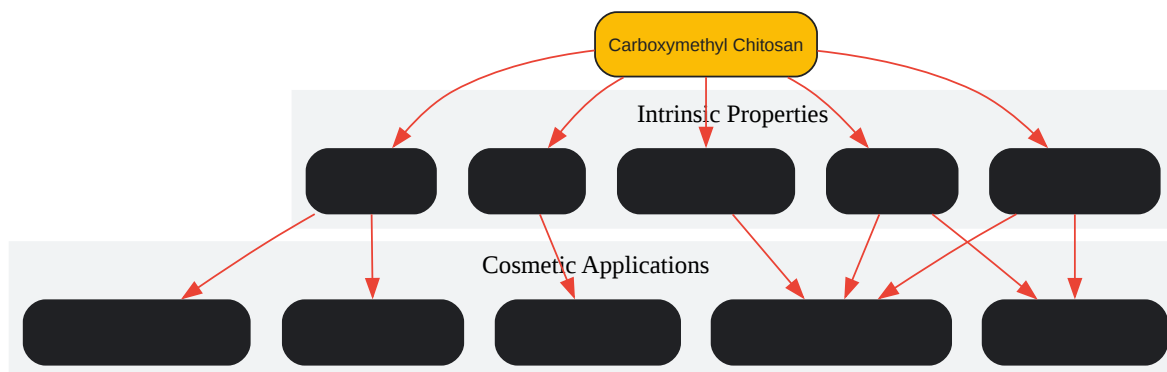
- Formazan Extraction and Measurement:
 - Extract the formazan from the tissues using isopropanol.
 - Measure the optical density (OD) of the extracted formazan solution using a plate reader at a wavelength of 570 nm.
- Data Analysis:
 - Calculate the percentage of tissue viability for the test formulation relative to the negative control.
 - A formulation is typically classified as an irritant if the tissue viability is reduced to $\leq 50\%$.
[15]

Signaling Pathways and Mechanisms of Action

Carboxymethyl chitosan can influence various cellular signaling pathways in the skin, contributing to its beneficial effects.

Fibroblast Activation and Collagen Synthesis: CMCS has been shown to promote the proliferation of fibroblasts and the secretion of collagen.[4] This is likely mediated through the Transforming Growth Factor- β (TGF- β)/Smad signaling pathway, a key regulator of extracellular matrix production.[16][17] CMCS may interact with cell surface receptors, initiating a cascade that leads to the phosphorylation of Smad proteins. These activated Smads then translocate to the nucleus and stimulate the transcription of genes encoding collagen and other extracellular matrix proteins.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. [japsonline.com \[japsonline.com\]](#)
- 3. [mdpi.com \[mdpi.com\]](#)
- 4. [researchgate.net \[researchgate.net\]](#)
- 5. [mdpi.com \[mdpi.com\]](#)
- 6. Carboxymethyl chitosan as an antifungal agent on gauze - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 7. Carboxymethyl chitosan-based hydrogels containing fibroblast growth factors for triggering diabetic wound healing - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 8. [pharmainfo.in \[pharmainfo.in\]](#)
- 9. [researchgate.net \[researchgate.net\]](#)

- [10. researchgate.net \[researchgate.net\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. Oligochitosan as a potential anti-acne vulgaris agent: combined antibacterial effects against Propionibacterium acnes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Anti-Malassezia Drug Candidates Based on Virulence Factors of Malassezia-Associated Diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Clinical Measurement of Transepidermal Water Loss - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. Frontiers | The Protective Effects of Cath-MH With Anti-Propionibacterium Acnes and Anti-Inflammation Functions on Acne Vulgaris \[frontiersin.org\]](#)
- [16. Frontiers | The pivotal role of TGF- \$\beta\$ /Smad pathway in fibrosis pathogenesis and treatment \[frontiersin.org\]](#)
- [17. Frontiers | Targeting TGF- \$\beta\$ Mediated SMAD Signaling for the Prevention of Fibrosis \[frontiersin.org\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Carboxymethyl Chitosan in Cosmetic and Personal Care Formulations]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15610702/docs#application-notes-and-protocols-carboxymethyl-chitosan-in-cosmetic-and-personal-care-formulations>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)